

Essential Safety and Operational Guide for Handling BM 15766 Sulfate

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Compound of Interest

Compound Name: *BM 15766 sulfate*

Cat. No.: *B3290633*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **BM 15766 sulfate**, a potent inhibitor of 7-dehydrocholesterol $\delta 7$ -reductase. Adherence to these protocols is critical for ensuring laboratory safety and maintaining the integrity of your research.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **BM 15766 sulfate** to prevent skin contact, eye irritation, and respiratory exposure.

PPE Category	Item	Specifications & Use
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or punctures before each use and change frequently, especially after direct contact.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where BM 15766 sulfate is handled. A face shield should be worn in addition to goggles if there is a splash hazard.
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the powdered compound or when there is a risk of aerosol generation. Use should be part of a comprehensive respiratory protection program.
Body Protection	Laboratory coat or disposable gown	A fully buttoned lab coat is required to protect skin and clothing. For procedures with a high risk of contamination, a disposable gown is recommended.
Foot Protection	Closed-toe shoes	Shoes must fully cover the feet to protect against spills.

Hazard and Safety Information

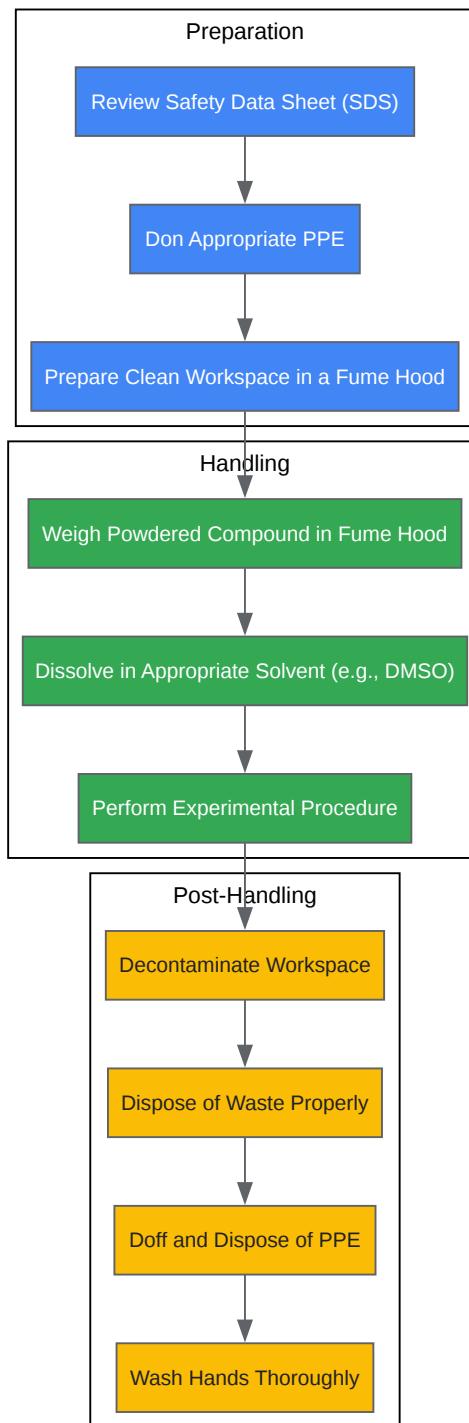
BM 15766 sulfate is classified with the following hazards. Understanding these is crucial for safe handling and storage.

Hazard Information	Description
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Hazard Classifications	Skin Irritant 2Eye Irritant 2Specific Target Organ Toxicity - Single Exposure 3 (Respiratory system)
Storage Class Code	11 - Combustible Solids
Storage Temperature	2-8°C

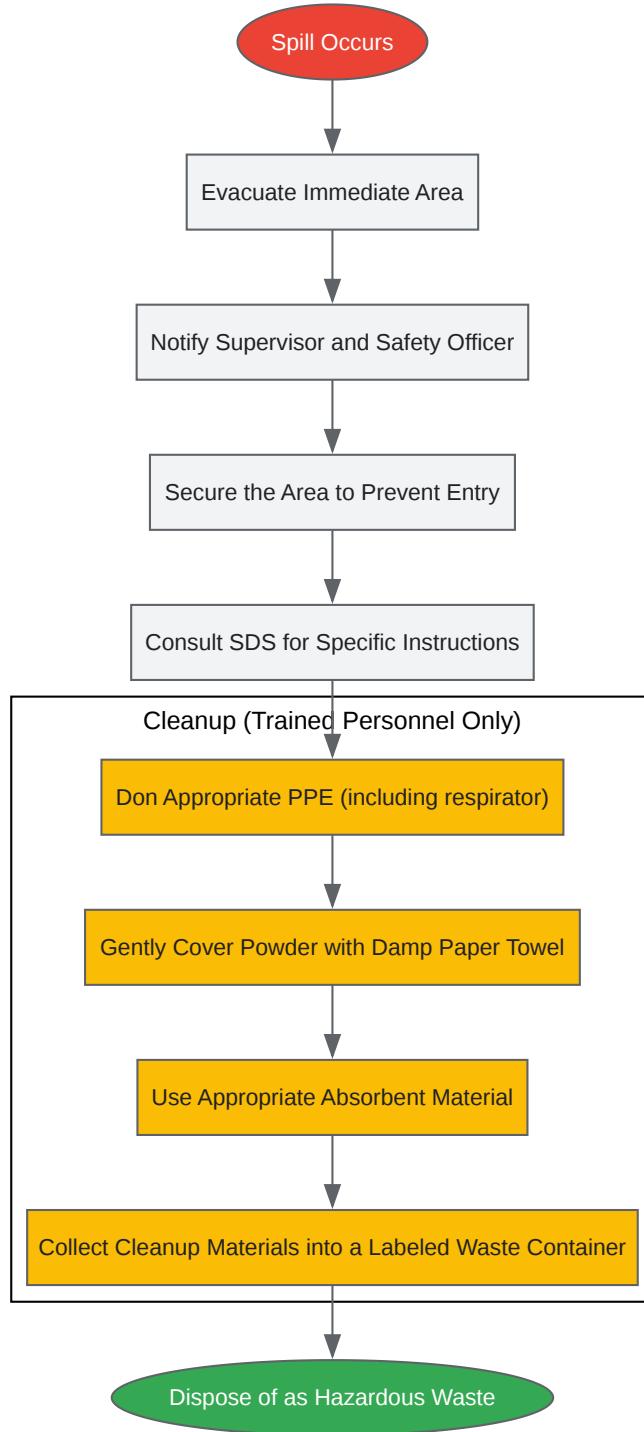
Operational Plan for Handling BM 15766 Sulfate

A systematic approach to handling **BM 15766 sulfate** is essential to minimize risk and ensure procedural consistency.

Standard Operating Procedure for BM 15766 Sulfate



BM 15766 Sulfate Spill Response Workflow

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